

Technical Support Center: PINN Training & Collocation Point Selection

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Compound of Interest

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Physics-Informed Neural Networks (PINNs). The following content addresses common challenges and strategies related to the selection of collocation points during PINN training.

Frequently Asked Questions (FAQs)

Q1: What are collocation points and why are they crucial for PINN training?

Collocation points are spatial and temporal points sampled from the problem's computational domain where the Physics-Informed Neural Network (PINN) is trained to satisfy the governing partial differential equations (PDEs).^{[1][2][3]} The distribution and number of these points directly impact the accuracy and training efficiency of the PINN.^[2] An effective selection of collocation points ensures that the neural network learns the underlying physics of the system accurately across the entire domain.^[4]

Q2: What are the main strategies for selecting collocation points?

Collocation point selection strategies can be broadly categorized into two main types: fixed (non-adaptive) and adaptive methods.^{[1][5]}

- **Fixed (Non-Adaptive) Strategies:** In this approach, a set of collocation points is generated at the beginning of the training process and remains constant throughout.[\[1\]](#)[\[5\]](#)
- **Adaptive Strategies:** These methods dynamically adjust the location or density of collocation points during training, often focusing on regions where the model exhibits higher error or complexity.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Q3: My PINN model is not converging or is giving inaccurate results. Could the collocation point strategy be the issue?

Yes, an inappropriate collocation point strategy is a common reason for poor PINN performance. Fixed sampling methods, such as uniform random sampling or equispaced grids, can fail to capture critical regions with high solution gradients, leading to inaccurate solutions. [\[1\]](#)[\[6\]](#) This is particularly problematic for complex PDEs. If your model is struggling, consider switching to an adaptive collocation point strategy.

Q4: What are the advantages of adaptive collocation point strategies over fixed strategies?

Adaptive strategies offer several advantages:

- **Improved Accuracy:** By concentrating points in areas of high PDE residuals or solution gradients, adaptive methods can achieve higher accuracy with the same or fewer number of collocation points compared to fixed strategies.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Enhanced Efficiency:** They can lead to faster convergence as the model focuses its learning on the most "difficult" regions of the domain.[\[10\]](#)
- **Better Handling of Complex Geometries and Solutions:** Adaptive methods are more adept at resolving localized phenomena like sharp gradients or discontinuities in the solution.[\[11\]](#)

Q5: When is it acceptable to use a fixed collocation point strategy?

Fixed sampling methods can be sufficient for simpler PDEs where the solution is relatively smooth and lacks sharp gradients.[\[1\]](#)[\[5\]](#) For initial explorations or problems with well-understood, regular behavior, a fixed strategy like a quasi-random sequence can provide a reasonable baseline.

Troubleshooting Guides

Issue: Poor accuracy in regions with sharp gradients or discontinuities.

Cause: A common cause is the use of a uniform or random distribution of collocation points, which may not adequately represent areas of high solution variation.[\[5\]](#)[\[6\]](#)

Solution:

- Implement a Residual-Based Adaptive Refinement (RAR) Strategy: This method involves periodically evaluating the PDE residual on a candidate set of points and adding points with the highest residuals to the training set.[\[1\]](#)[\[5\]](#)[\[11\]](#)[\[12\]](#) This focuses the network's attention on regions where the physics is not being accurately captured.
- Utilize a Multi-Criteria Adaptive Sampling (MCAS) approach: For solutions with steep gradients, relying solely on the PDE residual might be insufficient. MCAS integrates the PDE residual, the gradient of the residual, and the gradient of the solution to select collocation points, capturing both PDE violations and solution sharpness.[\[13\]](#)
- Employ a Curriculum Training Strategy: For high-dimensional problems, a curriculum-based approach can be effective. This involves starting with a sparse distribution of collocation points and gradually increasing the density in regions of interest as training progresses.[\[10\]](#)

Issue: High computational cost and slow training, especially in higher dimensions.

Cause: Density-based strategies, where the number of collocation points increases significantly throughout the domain, do not scale well to multiple spatial dimensions.[\[10\]](#)

Solution:

- Adopt a Curriculum-Based Collocation Strategy: This method provides a more lightweight approach by strategically managing the distribution and density of collocation points, which can significantly decrease training time.[\[10\]](#)

- Implement a QR-DEIM based adaptive strategy: This approach, inspired by reduced-order modeling, constructs a snapshot matrix of residuals to efficiently select a representative subset of new collocation points, potentially reducing the overall number of points needed.[\[1\]](#)
[\[5\]](#)
- Consider a Retain-Resample-Release (R3) Strategy: This h-adaptive method retains points in high-residual regions, resamples a portion to maintain a uniform distribution, and releases points where the residual has become small, thus managing the total number of points.[\[14\]](#)

Data Presentation

Table 1: Comparison of Collocation Point Selection Strategies

Strategy Category	Method	Description	Advantages	Disadvantages
Fixed (Non-Adaptive)	Uniform Random/Grid	Points are sampled uniformly at the start of training and remain fixed. [1][5]	Simple to implement.	May miss critical regions with high gradients.[1][6]
Quasi-Random Sequences (Sobol, Halton, Hammersley)	Points are generated from a low-discrepancy sequence for more uniform coverage.[1][5][9]	Better coverage than purely random sampling.	Still non-adaptive and may not be optimal for complex problems.	
Latin Hypercube Sampling	A stratified sampling technique that ensures points are well-distributed across each dimension.[1][9]	Good for exploring the parameter space.	Can be computationally more expensive to generate than simple random sampling.	
Adaptive	Residual-Based Adaptive Refinement (RAR)	New points are added in regions with high PDE residuals during training.[1][5][11][12]	Improves accuracy by focusing on high-error regions.[1][7][8]	Can be a greedy approach; may not explore the entire domain sufficiently.[12]
Residual-Based Probability Density Function (PDF)	A PDF is constructed based on the PDE residual, and new points are sampled	A more probabilistic approach to focusing on high-error regions.	The effectiveness depends on the quality of the PDF construction.	

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distribution.[\[1\]](#)

QR-DEIM Based Selection	Uses a snapshot matrix of residuals and QR decomposition to select new collocation points. [1] [5]	Can efficiently capture the dynamics of the residual to select informative points. [1]	More complex to implement than simple residual-based methods.
PINNACLE	Jointly optimizes the selection of all training point types (collocation, boundary, etc.) using the Neural Tangent Kernel. [8] [15]	Provides a global optimization strategy and automatically adjusts point allocation. [8] [15]	High implementation complexity.
Curriculum Training	Starts with an easy-to-learn (sparse) distribution of points and gradually increases the complexity. [10]	Reduces training time and improves solution quality, especially in high dimensions. [10]	The design of the "curriculum" can be problem-dependent.

Experimental Protocols

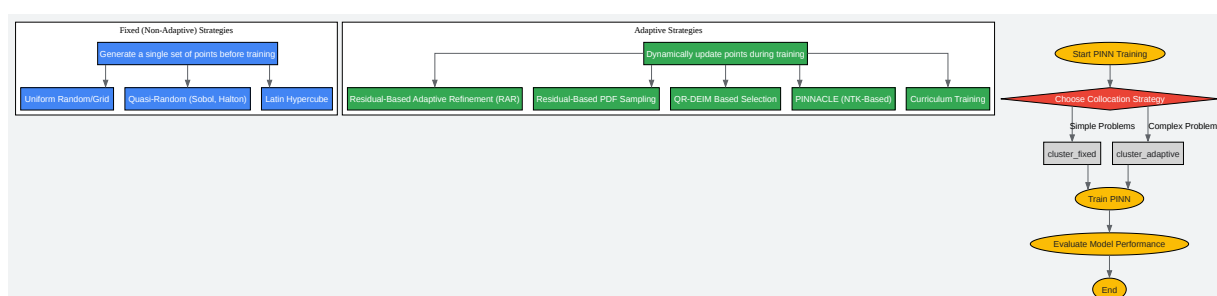
Protocol: Residual-Based Adaptive Refinement (RAR)

This protocol outlines the steps for implementing a residual-based adaptive refinement strategy to improve PINN training.

- Initial Sampling: Begin by sampling an initial set of collocation points using a standard method such as a uniform random distribution or a quasi-random sequence.

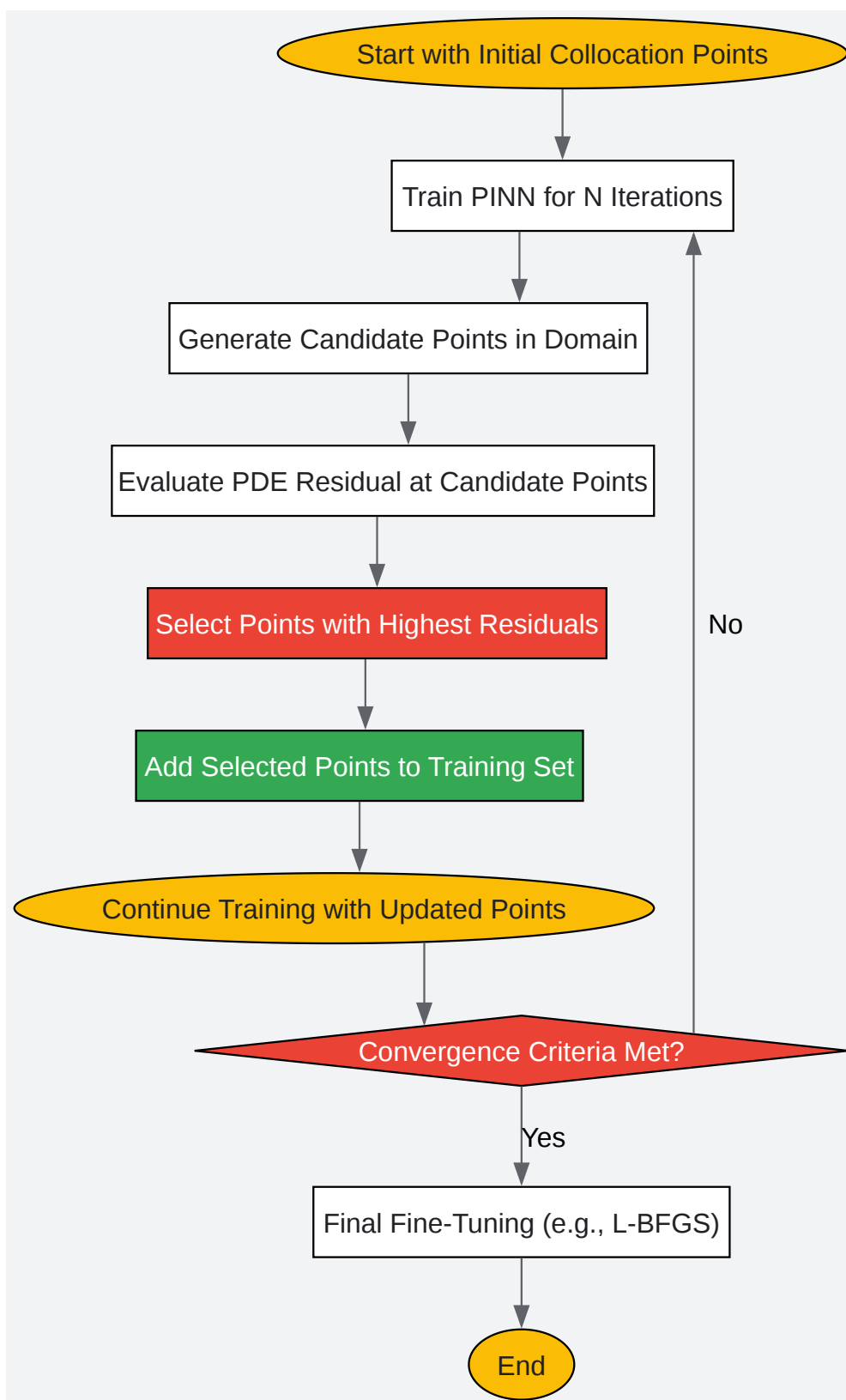
- Initial Training: Train the PINN for a predetermined number of iterations (e.g., 10,000 iterations with the Adam optimizer) using the initial set of collocation points.[\[11\]](#)
- Candidate Point Generation: Generate a large set of candidate points, randomly sampled from the entire spatio-temporal domain.[\[11\]](#)
- Residual Evaluation: Evaluate the PDE residual for the current state of the PINN at all the candidate points.
- Point Selection: Identify the candidate points with the highest PDE residual values.
- Add New Points: Add a specified number of these high-residual points to the existing set of collocation points.[\[11\]](#)
- Iterative Refinement: Repeat steps 2 through 6 for a set number of cycles or until the model's performance plateaus.
- Final Training: After the adaptive refinement cycles are complete, continue training the PINN with the augmented set of collocation points using a second-order optimizer like L-BFGS-B to further minimize the loss function.[\[11\]](#)

Mandatory Visualization



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Caption: A flowchart illustrating the choice between fixed and adaptive collocation point strategies in PINN training.



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Caption: The workflow of the Residual-Based Adaptive Refinement (RAR) strategy for collocation point selection.

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